

Application Notes and Protocols: *o*-Chlorophenyl diphenyl phosphate in Fire-Resistant Plastics

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Compound of Interest

Compound Name: *o*-Chlorophenyl diphenyl phosphate

Cat. No.: B228908

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Introduction

***o*-Chlorophenyl diphenyl phosphate** (*o*-CDP) is an organophosphorus flame retardant that holds promise for enhancing the fire resistance of various commodity and engineering plastics. As a member of the phosphate ester family of flame retardants, its mechanism of action is believed to involve both condensed-phase and gas-phase activity. In the condensed phase, upon thermal decomposition, it can promote the formation of a protective char layer on the polymer surface, which acts as a barrier to heat and mass transfer.^{[1][2]} In the gas phase, the phosphorus-containing and chlorine-containing volatile species can act as radical scavengers, interrupting the exothermic processes of combustion in the flame. This dual-mode action makes *o*-CDP a potentially effective flame retardant for a range of polymers.

These application notes provide a comprehensive overview of the use of ***o*-Chlorophenyl diphenyl phosphate** in fire-resistant plastics, including its mechanism of action, hypothetical performance data in common polymers, and detailed experimental protocols for its evaluation.

Disclaimer: Specific quantitative performance data for ***o*-Chlorophenyl diphenyl phosphate** is not readily available in publicly accessible literature. The data presented in the following tables are hypothetical and are based on the known performance of similar aryl phosphate flame

retardants. Researchers should treat these values as illustrative and generate their own data for specific applications.

Data Presentation

Table 1: Hypothetical Flame Retardant Performance of o-Chlorophenyl diphenyl phosphate in Polycarbonate (PC)

Formulation	o-CDP Loading (wt%)	UL-94 Rating (1.6 mm)	Limiting Oxygen Index (%)
Neat PC	0	V-2	25
PC-FR1	5	V-0	29
PC-FR2	10	V-0	33
PC-FR3	15	V-0	36

Table 2: Hypothetical Flame Retardant Performance of o-Chlorophenyl diphenyl phosphate in Acrylonitrile Butadiene Styrene (ABS)

Formulation	o-CDP Loading (wt%)	Synergist (e.g., Sb ₂ O ₃) (wt%)	UL-94 Rating (1.6 mm)	Limiting Oxygen Index (%)
Neat ABS	0	0	HB	18.5
ABS-FR1	10	3	V-1	24
ABS-FR2	15	5	V-0	28
ABS-FR3	20	5	V-0	31

Table 3: Hypothetical Effect of o-Chlorophenyl diphenyl phosphate on Mechanical Properties of Polycarbonate

Formulation	o-CDP Loading (wt%)	Tensile Strength (MPa)	Flexural Modulus (GPa)	Notched Izod Impact (J/m)
Neat PC	0	60	2.4	600
PC-FR1	5	58	2.5	550
PC-FR2	10	55	2.6	480
PC-FR3	15	52	2.7	400

Experimental Protocols

Protocol 1: Preparation of Fire-Resistant Plastic Samples

Objective: To incorporate **o-Chlorophenyl diphenyl phosphate** into a thermoplastic matrix via melt compounding.

Materials:

- Thermoplastic polymer pellets (e.g., PC, ABS)
- **o-Chlorophenyl diphenyl phosphate** (liquid or solid)
- Synergist (optional, e.g., antimony trioxide)
- Twin-screw extruder
- Injection molding machine
- Standard test specimen molds (e.g., for UL-94, LOI, tensile, flexural, and impact testing)

Procedure:

- **Drying:** Dry the polymer pellets in a dehumidifying dryer at the manufacturer's recommended temperature and time to remove moisture (e.g., PC at 120°C for 4 hours; ABS at 80°C for 2-4 hours).

- Premixing: If using a solid form of o-CDP or a synergist, pre-blend the polymer pellets, o-CDP, and any other additives in the desired weight percentages in a bag or a tumble blender for uniform distribution. If o-CDP is a liquid, it can be injected directly into the extruder.
- Melt Compounding:
 - Set the temperature profile of the twin-screw extruder appropriate for the polymer being processed.
 - Feed the premixed material or the polymer pellets into the main hopper of the extruder.
 - If using liquid o-CDP, use a precision liquid injection pump to introduce it into the melt zone of the extruder.
 - The screw speed should be optimized to ensure thorough mixing without excessive shear, which could degrade the polymer or the flame retardant.
 - Extrude the molten polymer blend through a die to form strands.
- Pelletization: Cool the extruded strands in a water bath and feed them into a pelletizer to produce compounded pellets.
- Drying of Compounded Pellets: Dry the compounded pellets to remove any moisture absorbed during the water bath cooling.
- Injection Molding:
 - Set the appropriate temperature profile, injection pressure, and holding time on the injection molding machine for the specific polymer blend.
 - Mold the compounded pellets into standard test specimens as per ASTM or ISO standards for the required mechanical and flammability tests.
- Conditioning: Condition the molded specimens at a standard temperature and humidity (e.g., 23°C and 50% relative humidity for at least 48 hours) before testing.

Protocol 2: Evaluation of Flammability using UL-94 Vertical Burn Test

Objective: To determine the vertical burning characteristics of the prepared plastic samples according to the UL-94 standard.

Apparatus:

- UL-94 test chamber
- Bunsen burner with a wing tip
- Methane gas supply
- Timer
- Ruler
- Surgical cotton

Procedure:

- Sample Preparation: Use specimens with dimensions of 125 mm x 13 mm and a thickness as specified in the standard (e.g., 1.6 mm or 3.2 mm).
- Conditioning: Condition the specimens as per the standard requirements (e.g., at 23°C and 50% RH for 48 hours, and another set in an air-circulating oven at 70°C for 168 hours).
- Test Setup:
 - Mount a specimen vertically in the test chamber.
 - Place a layer of dry surgical cotton 300 mm below the lower edge of the specimen.
- Flame Application:
 - Adjust the Bunsen burner to produce a 20 mm high blue flame.

- Apply the flame to the center of the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t_1).
- Second Flame Application:
 - Immediately after the flaming combustion ceases, reapply the flame for another 10 seconds.
 - Remove the flame and record the afterflame time (t_2) and the afterglow time (t_3).
- Observations:
 - Record whether the specimen drips flaming particles that ignite the cotton below.
 - Record whether the specimen burns up to the holding clamp.
- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria outlined in the UL-94 standard, which include afterflame time, total afterflame time for a set of specimens, afterglow time, and whether dripping particles ignite the cotton.

Protocol 3: Determination of Limiting Oxygen Index (LOI)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of the material.

Apparatus:

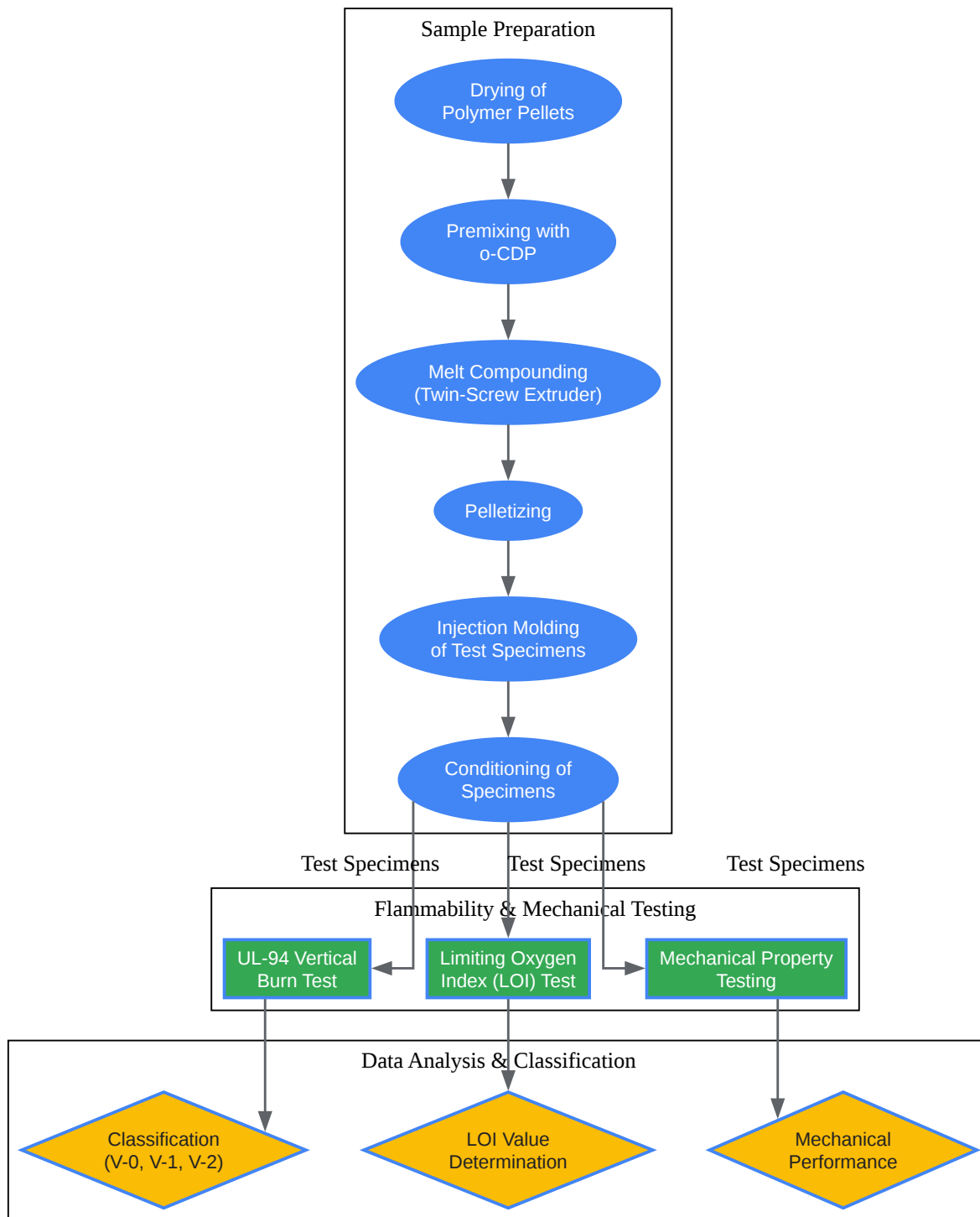
- LOI apparatus (a heat-resistant glass chimney, specimen holder, gas flow meters for oxygen and nitrogen)
- Ignition source (e.g., a propane torch)

Procedure:

- Sample Preparation: Use specimens of the specified dimensions (e.g., a bar of 70-150 mm long, 10 mm wide, and 4 mm thick).

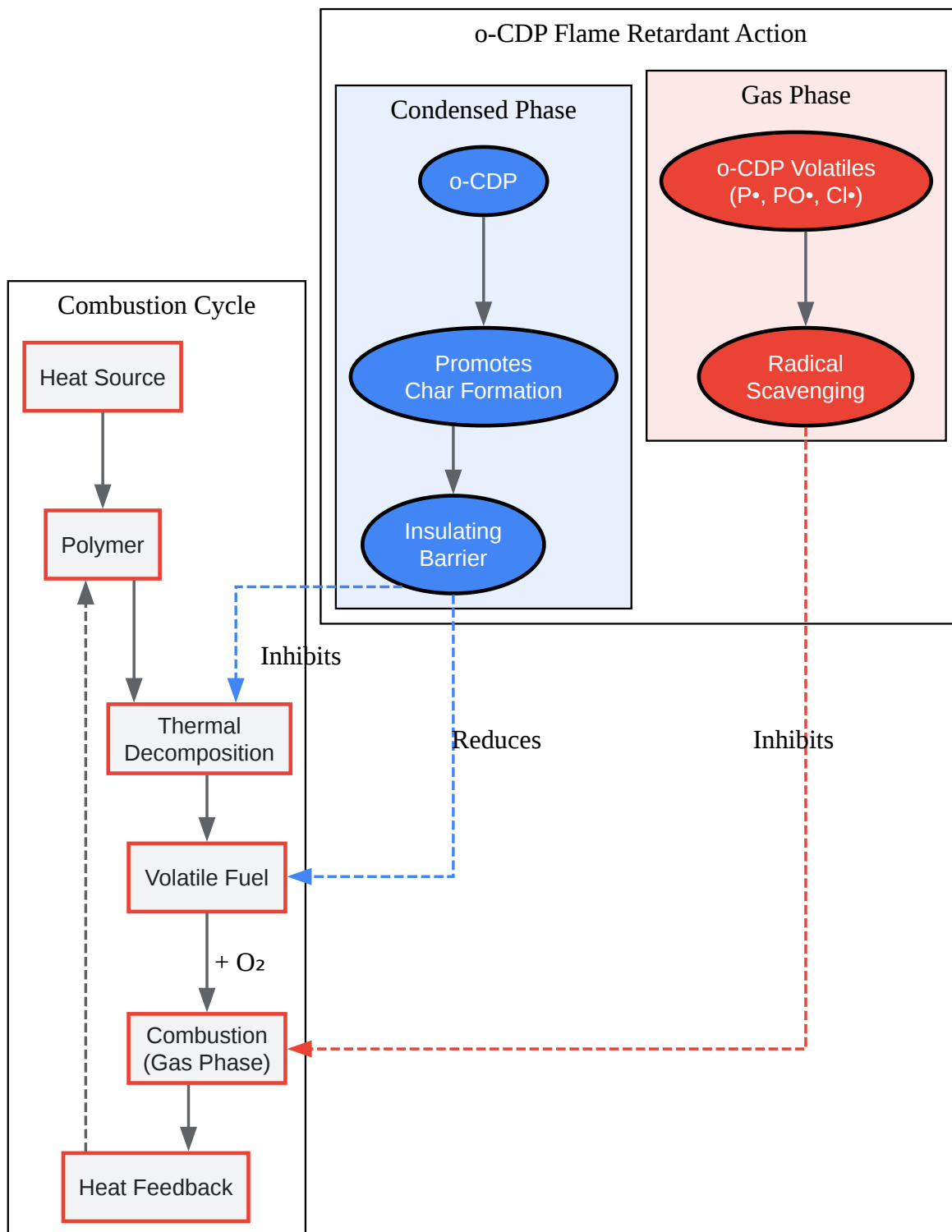
- Test Setup:
 - Mount the specimen vertically in the center of the glass chimney.
- Gas Flow:
 - Introduce a mixture of oxygen and nitrogen into the bottom of the chimney. Start with an oxygen concentration that is expected to support combustion.
 - Allow the gas to flow for at least 30 seconds to establish a stable atmosphere.
- Ignition:
 - Ignite the top of the specimen with the ignition source.
- Observation:
 - Observe the burning behavior of the specimen.
 - The combustion is considered self-sustaining if the flame propagates along a certain length of the specimen or burns for a specified time after ignition.
- Oxygen Concentration Adjustment:
 - If the specimen burns, decrease the oxygen concentration in the next trial.
 - If the specimen extinguishes, increase the oxygen concentration in the next trial.
- Determination of LOI:
 - Repeat the procedure with new specimens, adjusting the oxygen concentration until the minimum concentration required to just support combustion is determined. This concentration is the Limiting Oxygen Index, expressed as a volume percentage of oxygen.

Mandatory Visualization



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Caption: Experimental workflow for evaluating the performance of o-CDP in plastics.



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Caption: Proposed mechanism of action for ***o*-Chlorophenyl diphenyl phosphate**.

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